

# Essential Safety and Logistical Information for Handling Ethionamide Sulfoxide

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## Compound of Interest

Compound Name: Ethionamide Sulfoxide

Cat. No.: B601108

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For researchers, scientists, and drug development professionals, ensuring safe handling and disposal of **Ethionamide Sulfoxide** is paramount. This document provides immediate, procedural guidance on personal protective equipment (PPE), operational plans, and disposal protocols to foster a secure laboratory environment.

## Hazard Identification and Risk Assessment

**Ethionamide Sulfoxide** is the active metabolite of Ethionamide, an antitubercular agent. While specific safety data for **Ethionamide Sulfoxide** is limited, the precautionary measures for its parent compound, Ethionamide, should be adopted as a minimum standard. Ethionamide is classified as hazardous, with potential risks including:

- Acute Toxicity: Harmful if swallowed[1].
- Reproductive Toxicity: Suspected of damaging fertility or the unborn child[1][2].
- Carcinogenicity: There is limited evidence of a carcinogenic effect[3].

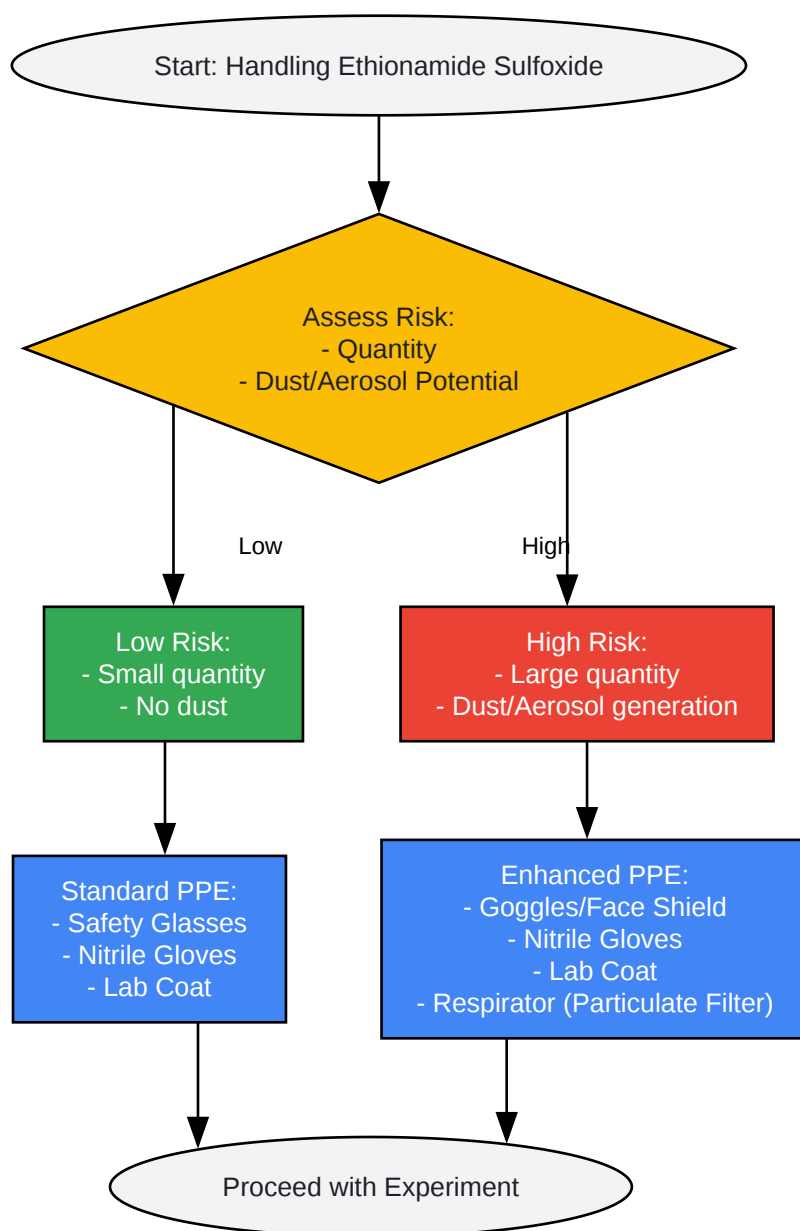
A thorough risk assessment should be conducted before handling **Ethionamide Sulfoxide**, considering the scale of the experiment and the potential for dust generation or aerosol formation.

## Personal Protective Equipment (PPE)

The selection of appropriate PPE is critical to minimize exposure. The following table summarizes the recommended PPE for handling **Ethionamide Sulfoxide**.

Body Part	Required PPE	Specifications
Eyes/Face	Safety Glasses with side shields or Goggles	Must be worn at all times in the laboratory. A face shield may be required for procedures with a high risk of splashing.
Skin	Chemical-resistant Gloves	Nitrile rubber gloves are recommended. Check for breakthrough times and dispose of them immediately after handling the compound.
Laboratory Coat	A fully buttoned lab coat should be worn to protect skin and personal clothing.	
Respiratory	Dust Mask or Respirator	For handling small quantities of powder, a dust mask (e.g., N95) is recommended. For larger quantities or when generating dust, a half-mask respirator with a particulate filter (conforming to EN 143 or equivalent) should be used[2].

Workflow for PPE Selection:



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**Figure 1.** PPE Selection Workflow for **Ethionamide Sulfoxide**.

## Operational Plan for Safe Handling

A systematic approach to handling **Ethionamide Sulfoxide** will minimize the risk of exposure.

### Step 1: Preparation

- Designate a specific area for handling the compound, preferably within a chemical fume hood or a ventilated enclosure.
- Ensure all necessary PPE is available and in good condition.
- Have spill cleanup materials readily accessible.

#### Step 2: Weighing and Aliquoting

- Handle solid **Ethionamide Sulfoxide** in a manner that minimizes dust generation. Use a balance with a draft shield or a powder containment hood.
- If preparing solutions, add the solid to the solvent slowly to avoid splashing.

#### Step 3: Experimental Procedures

- Conduct all manipulations of **Ethionamide Sulfoxide** within a certified chemical fume hood.
- Avoid skin contact at all times. Use appropriate tools (spatulas, forceps) for handling.

#### Step 4: Post-Handling

- Decontaminate the work area with an appropriate solvent and then soap and water.
- Remove and dispose of gloves properly.
- Wash hands thoroughly with soap and water after removing PPE.

## Emergency Procedures

In the event of an exposure or spill, immediate action is crucial.

- **Eye Contact:** Immediately flush eyes with copious amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention.
- **Skin Contact:** Remove contaminated clothing and wash the affected area with soap and water for at least 15 minutes. Seek medical attention if irritation persists.

- Inhalation: Move the individual to fresh air. If breathing is difficult, provide oxygen. Seek immediate medical attention.
- Ingestion: Do NOT induce vomiting. Rinse the mouth with water and seek immediate medical attention.
- Spill: For minor spills, wear appropriate PPE, cover the spill with an absorbent material, and collect it in a sealed container for disposal. For major spills, evacuate the area and contact the institution's emergency response team.

## Disposal Plan

All waste containing **Ethionamide Sulfoxide** must be treated as hazardous waste.

- Solid Waste: Collect all solid waste, including contaminated PPE and absorbent materials, in a clearly labeled, sealed container.
- Liquid Waste: Collect all liquid waste in a labeled, sealed, and chemical-resistant container.
- Disposal: All waste must be disposed of in accordance with local, state, and federal regulations. Consult with your institution's environmental health and safety department for specific disposal procedures. Do not dispose of **Ethionamide Sulfoxide** down the drain.

## Quantitative Data

While specific occupational exposure limits for **Ethionamide Sulfoxide** have not been established, physical and chemical properties, along with toxicity data for the parent compound Ethionamide, are provided below for risk assessment purposes.

Property	Value
Ethionamide Sulfoxide - Physical/Chemical Properties	
Molecular Formula	C <sub>8</sub> H <sub>10</sub> N <sub>2</sub> OS
Molecular Weight	182.25 g/mol [4]
Boiling Point	320.14 °C[4]
Flash Point	147.41 °C[4]
Ethionamide - Toxicity Data	
Oral LD50 (rat)	1320 mg/kg
Oral LD50 (mouse)	1000 mg/kg
Intraperitoneal LD50 (rat)	490 mg/kg
Intraperitoneal LD50 (mouse)	1350 mg/kg
Subcutaneous LD50 (rat)	1350 mg/kg
Subcutaneous LD50 (mouse)	1580 mg/kg
Subcutaneous LD50 (guinea pig)	550 mg/kg

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## References

- 1. Ethionamide Sulfoxide | 536-28-7 [chemicalbook.com]
- 2. Ethionamide | C<sub>8</sub>H<sub>10</sub>N<sub>2</sub>S | CID 2761171 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. Ethionamide sulfoxide | C<sub>8</sub>H<sub>10</sub>N<sub>2</sub>OS | CID 71316501 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. Ethionamide sulfoxide | 536-28-7 | FE22861 | Biosynth [biosynth.com]

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